

Personal protective equipment for handling Formic acid (ammonium salt)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formic acid (ammonium salt)

Cat. No.: B7798033

[Get Quote](#)

Essential Safety and Handling Guide for Formic Acid (Ammonium Salt)

This guide provides immediate and essential safety and logistical information for the handling of formic acid, ammonium salt (also known as ammonium formate). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Ammonium formate is a crystalline solid that can cause skin, eye, and respiratory tract irritation.^{[1][2]} It is also hygroscopic, meaning it absorbs moisture from the air.^[2] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Minimum PPE Requirements:

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are required.^[3] A face shield should be worn in addition to goggles when there is a splash hazard.^[3]
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, are the minimum requirement for incidental contact.^[3] For prolonged contact or immersion, the appropriate glove material should be selected based on chemical compatibility.^[4]

- Body Protection: A laboratory coat is mandatory.[3][5] An apron resistant to chemicals should be considered when handling large quantities.[5]
- Footwear: Closed-toe shoes must be worn at all times in the laboratory.[4][6]
- Respiratory Protection: If dust formation is likely and engineering controls like a fume hood are not sufficient, a NIOSH/MSHA approved respirator with a dust filter should be worn.[5]

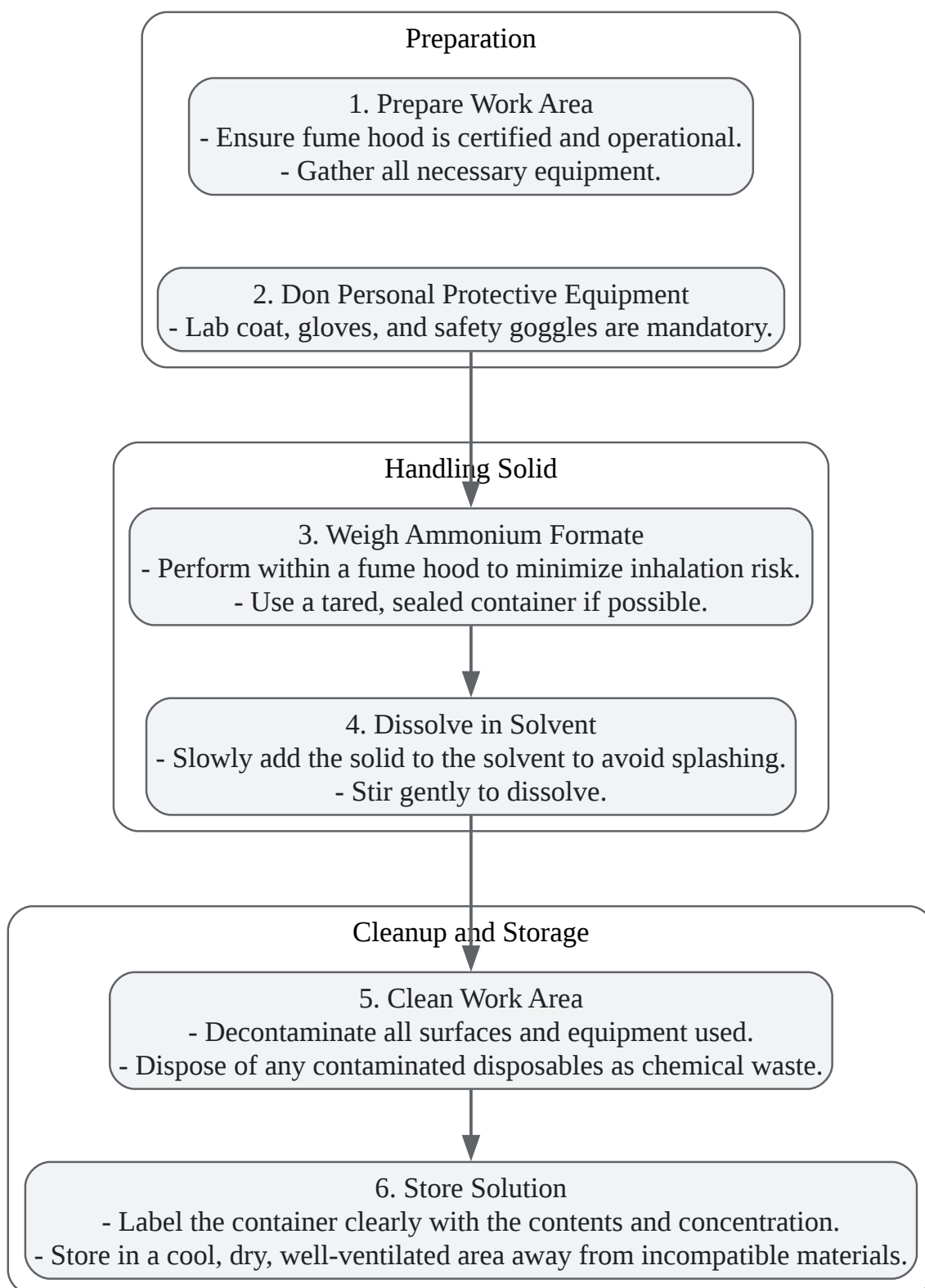
Quantitative Data Summary:

Property	Value
pH	6.0-7.0 (5% aqueous solution)
Melting Point/Range	115 - 120 °C / 239 - 248 °F
Solubility	Soluble in water
Molecular Weight	63.06 g/mol

The data presented is a compilation from multiple sources and may vary slightly between suppliers.

Experimental Workflow: Handling and Preparation of Solutions

This section provides a step-by-step guide for safely handling solid ammonium formate and preparing an aqueous solution in a laboratory setting.



[Click to download full resolution via product page](#)

Experimental Workflow for Handling Ammonium Formate

Protocol for Weighing and Dissolving Solid Ammonium Formate:

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary equipment: ammonium formate container, spatula, weigh boat or paper, beaker or flask for the solution, and the chosen solvent (e.g., deionized water).
 - Set up a stir plate if needed.
- Donning PPE:
 - Put on a lab coat, nitrile gloves, and chemical safety goggles.
- Weighing:
 - Perform all manipulations of the solid ammonium formate inside the fume hood to minimize the risk of inhaling dust.^[1]
 - Carefully open the container.
 - Use a clean spatula to transfer the desired amount of ammonium formate to a weigh boat or directly into a tared beaker.
 - Avoid creating dust.^[7] If dust is generated, ensure the fume hood sash is at the appropriate height.
 - Securely close the stock container of ammonium formate.
- Dissolution:
 - Place the beaker with the weighed solid on a stir plate inside the fume hood.
 - Slowly add the solvent to the beaker, avoiding splashes.
 - Begin stirring gently to aid dissolution.
 - Once dissolved, turn off the stirrer.

- Cleanup:
 - Clean the spatula and any other reusable equipment that came into contact with the chemical.
 - Dispose of the weigh boat and any other contaminated disposable items in the appropriate solid chemical waste container.
 - Wipe down the work surface inside the fume hood.
- Storage:
 - Tightly seal the container with the prepared solution.
 - Label the container with the chemical name, concentration, date, and your initials.
 - Store the solution in a cool, dry, and well-ventilated area, away from strong oxidizing agents, acids, and bases.[\[8\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures:

Exposure Route	Action
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
Skin Contact	Immediately remove contaminated clothing. Flush the skin with plenty of water for at least 15 minutes.[2] Seek medical attention if irritation develops or persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Remove contact lenses if present and easy to do. Seek medical attention.[1]
Ingestion	Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

Spill Response:

For a minor spill of solid ammonium formate:

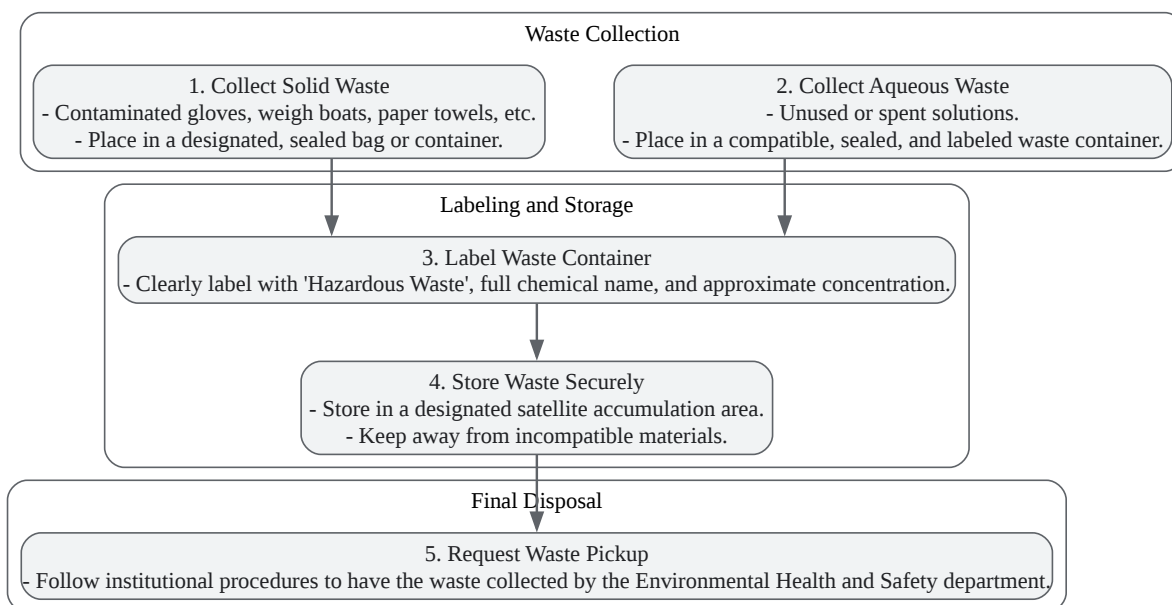
- Evacuate the immediate area and alert others.[2]
- Wear appropriate PPE, including respiratory protection if dust is present.[2]
- Avoid generating dust.[7]
- Carefully sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.[8]
- Clean the spill area with soap and water.[9]

For a large spill, or if you are unsure how to proceed, evacuate the area and contact your institution's emergency response team.

Disposal Plan

All waste containing ammonium formate must be disposed of as hazardous chemical waste.

Waste Disposal Workflow:



[Click to download full resolution via product page](#)

Waste Disposal Workflow for Ammonium Formate

Step-by-Step Disposal Protocol:

- Solid Waste:
 - Collect all contaminated solid waste, such as gloves, weigh papers, and paper towels, in a designated plastic bag or container.
 - Seal the bag or container when not in use.
- Aqueous Waste:
 - Collect all unused or waste aqueous solutions containing ammonium formate in a clearly labeled, leak-proof container.
 - Do not mix with incompatible waste streams.
- Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "Ammonium Formate".
 - Indicate the approximate concentration if it is a solution.
- Storage:
 - Store the sealed waste containers in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is away from drains and incompatible materials.
- Pickup and Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.^[8] Follow their specific procedures for waste pickup requests.
 - Do not dispose of ammonium formate down the drain or in the regular trash.^[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. lobachemie.com [lobachemie.com]
- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 4. uah.edu [uah.edu]
- 5. research.arizona.edu [research.arizona.edu]
- 6. How To Select Suitable Personal Protective Equipment (PPE) For Working With Chemicals | NZ [sdsmanager.com]
- 7. covachem.com [covachem.com]
- 8. fishersci.com [fishersci.com]
- 9. ccny.cuny.edu [ccny.cuny.edu]
- 10. agilent.com [agilent.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Formic acid (ammonium salt)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798033#personal-protective-equipment-for-handling-formic-acid-ammonium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com